

A Technical Guide to the Spectroscopic Characterization of N-Cyclohexyl-5-hydroxypentanamide

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Compound of Interest

Compound Name: *N-Cyclohexyl-5-hydroxypentanamide*
CAS No.: 84996-93-0
Cat. No.: B1339021

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This technical guide provides a comprehensive analysis of the spectroscopic data for **N-Cyclohexyl-5-hydroxypentanamide**, a bifunctional organic compound with potential applications as an intermediate in the synthesis of pharmaceuticals, polymers, and other specialty chemicals.[1] This document is intended for researchers, scientists, and drug development professionals, offering in-depth insights into the structural elucidation of this molecule using Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

Introduction: Unveiling the Molecular Architecture

N-Cyclohexyl-5-hydroxypentanamide (C₁₁H₂₁NO₂) is a molecule that incorporates both a secondary amide and a primary alcohol functional group.[1][2] Its chemical structure, presented in Figure 1, dictates its physicochemical properties and reactivity. Accurate characterization of this structure is paramount for its application in synthesis and materials science. This guide will

detail the expected spectroscopic signatures of **N-Cyclohexyl-5-hydroxypentanamide**, providing a foundational understanding for its identification and quality control.

Synthesis and Purification: A Practical Approach

While direct experimental procedures for the synthesis of **N-Cyclohexyl-5-hydroxypentanamide** are not readily available in the reviewed literature, a plausible synthetic route can be adapted from the preparation of similar compounds, such as N-cyclohexyl-5-chloropentanamide.[3] A proposed two-step synthesis is outlined below:

Step 1: Ring-opening of δ -Valerolactone with Cyclohexylamine

A mixture of δ -valerolactone and cyclohexylamine can be heated, with or without a catalyst, to induce the ring-opening of the lactone by the amine, directly forming the desired **N-Cyclohexyl-5-hydroxypentanamide**. This method is advantageous due to its atom economy.

Step 2: Purification

The crude product would likely be purified by column chromatography on silica gel, eluting with a gradient of ethyl acetate in hexanes. The purity of the collected fractions should be assessed by thin-layer chromatography.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Probing the Proton and Carbon Skeleton

NMR spectroscopy is a powerful tool for elucidating the precise connectivity of atoms in a molecule. Due to the lack of publicly available experimental spectra for **N-Cyclohexyl-5-hydroxypentanamide**, the following sections present predicted ^1H and ^{13}C NMR data based on established chemical shift principles and spectral databases for similar functional groups.

^1H NMR Spectroscopy: A Proton's Perspective

The predicted ^1H NMR spectrum of **N-Cyclohexyl-5-hydroxypentanamide** in CDCl_3 would exhibit distinct signals corresponding to the different proton environments in the molecule.

Table 1: Predicted ^1H NMR Data for **N-Cyclohexyl-5-hydroxypentanamide**

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~5.4	br s	1H	N-H
~3.7	m	1H	Cyclohexyl CH-N
3.65	t	2H	HO-CH ₂ -
2.18	t	2H	-CH ₂ -C(=O)
1.5-1.8	m	8H	Cyclohexyl CH ₂ & -CH ₂ -CH ₂ -C(=O) & HO-CH ₂ -CH ₂ -
1.0-1.4	m	6H	Cyclohexyl CH ₂
~1.5 (broad)	s	1H	OH

Interpretation of the ¹H NMR Spectrum:

- **Amide N-H Proton:** A broad singlet is expected around 5.4 ppm for the amide proton, the broadness being a result of quadrupole broadening from the adjacent nitrogen atom and potential hydrogen bonding.
- **Cyclohexyl Methine Proton:** The proton on the carbon attached to the nitrogen (CH-N) is expected to appear as a multiplet around 3.7 ppm due to coupling with the adjacent methylene protons on the cyclohexyl ring.
- **Hydroxymethyl Protons:** The methylene protons adjacent to the hydroxyl group (-CH₂-OH) are predicted to resonate as a triplet around 3.65 ppm, coupled to the neighboring methylene group.
- **Methylene Alpha to Carbonyl:** The protons on the carbon adjacent to the carbonyl group (-CH₂-C=O) are expected to appear as a triplet around 2.18 ppm.
- **Aliphatic Methylene and Cyclohexyl Protons:** A complex series of multiplets between 1.0 and 1.8 ppm would correspond to the remaining methylene protons of the pentanamide chain and the cyclohexyl ring.

- **Hydroxyl Proton:** The hydroxyl proton signal is anticipated to be a broad singlet around 1.5 ppm. Its chemical shift can be highly variable and dependent on concentration and solvent due to hydrogen bonding.

¹³C NMR Spectroscopy: Mapping the Carbon Framework

The predicted ¹³C NMR spectrum will provide information on the number and types of carbon atoms present in **N-Cyclohexyl-5-hydroxypentanamide**.

Table 2: Predicted ¹³C NMR Data for **N-Cyclohexyl-5-hydroxypentanamide**

Chemical Shift (δ, ppm)	Assignment
~172.5	C=O (Amide)
~62.5	HO-CH ₂ -
~48.5	Cyclohexyl CH-N
~36.0	-CH ₂ -C(=O)
~33.0	Cyclohexyl CH ₂
~32.0	HO-CH ₂ -CH ₂ -
~25.5	Cyclohexyl CH ₂
~24.8	Cyclohexyl CH ₂
~22.0	-CH ₂ -CH ₂ -CH ₂ -

Interpretation of the ¹³C NMR Spectrum:

- **Carbonyl Carbon:** The amide carbonyl carbon is the most deshielded, with a predicted chemical shift around 172.5 ppm.
- **Hydroxymethyl Carbon:** The carbon attached to the hydroxyl group (HO-CH₂-) is expected at approximately 62.5 ppm.
- **Cyclohexyl Methine Carbon:** The carbon of the cyclohexyl ring bonded to the nitrogen (CH-N) would appear around 48.5 ppm.

- Aliphatic Carbons: The remaining methylene carbons of the pentanamide chain and the cyclohexyl ring are predicted to resonate in the aliphatic region between 22.0 and 36.0 ppm.

Infrared (IR) Spectroscopy: Identifying Functional Groups

IR spectroscopy is an excellent technique for identifying the key functional groups present in a molecule. The IR spectrum of **N-Cyclohexyl-5-hydroxypentanamide** would be characterized by the vibrational frequencies of the O-H, N-H, C=O, and C-N bonds.

Table 3: Predicted IR Absorption Bands for **N-Cyclohexyl-5-hydroxypentanamide**

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3300 (broad)	Strong	O-H stretch (alcohol, hydrogen-bonded)
~3280 (broad)	Medium	N-H stretch (amide, hydrogen-bonded)
2850-2930	Strong	C-H stretch (aliphatic)
~1640	Strong	C=O stretch (Amide I band)
~1550	Strong	N-H bend (Amide II band)
~1050	Medium	C-O stretch (primary alcohol)

Interpretation of the IR Spectrum:

- O-H and N-H Stretching Region: A broad and strong absorption band centered around 3300 cm⁻¹ is expected due to the O-H stretching vibration of the hydrogen-bonded alcohol.^{[4][5][6]} Overlapping with this, a medium-intensity, broad N-H stretching band from the secondary amide would appear around 3280 cm⁻¹.
- C-H Stretching: Strong absorptions in the 2850-2930 cm⁻¹ region are characteristic of the C-H stretching vibrations of the cyclohexyl and pentanamide aliphatic chains.

- Amide I Band: A strong, sharp absorption around 1640 cm^{-1} is the characteristic C=O stretching vibration of the amide, known as the Amide I band.[7]
- Amide II Band: The N-H bending vibration, coupled with C-N stretching, gives rise to the Amide II band, which is expected to be a strong absorption around 1550 cm^{-1} .
- C-O Stretching: A medium-intensity band around 1050 cm^{-1} would correspond to the C-O stretching vibration of the primary alcohol.[5]

Mass Spectrometry (MS): Determining the Molecular Weight and Fragmentation

Mass spectrometry provides information about the molecular weight and the fragmentation pattern of a molecule upon ionization. For **N-Cyclohexyl-5-hydroxypentanamide** (Molecular Formula: $\text{C}_{11}\text{H}_{21}\text{NO}_2$, Molecular Weight: 199.29 g/mol), the following is expected.[1][2]

Expected Mass Spectrum Data (Electron Ionization - EI):

- Molecular Ion (M^+): A peak at $m/z = 199$, corresponding to the molecular ion, may be observed, although it could be weak or absent in EI-MS due to facile fragmentation.
- Key Fragmentation Pathways:
 - Alpha-cleavage adjacent to the nitrogen: Loss of a $\text{C}_5\text{H}_{10}\text{OH}$ radical to give a fragment at $m/z = 99$, corresponding to the $[\text{C}_6\text{H}_{10}\text{NH}]^+$ ion.
 - McLafferty rearrangement: If applicable, this could lead to characteristic neutral losses.
 - Loss of water: A peak at $m/z = 181$ ($[\text{M}-\text{H}_2\text{O}]^+$) resulting from the dehydration of the alcohol.
 - Cleavage of the amide bond: Fragmentation could occur at the C-N bond, leading to various smaller fragments.

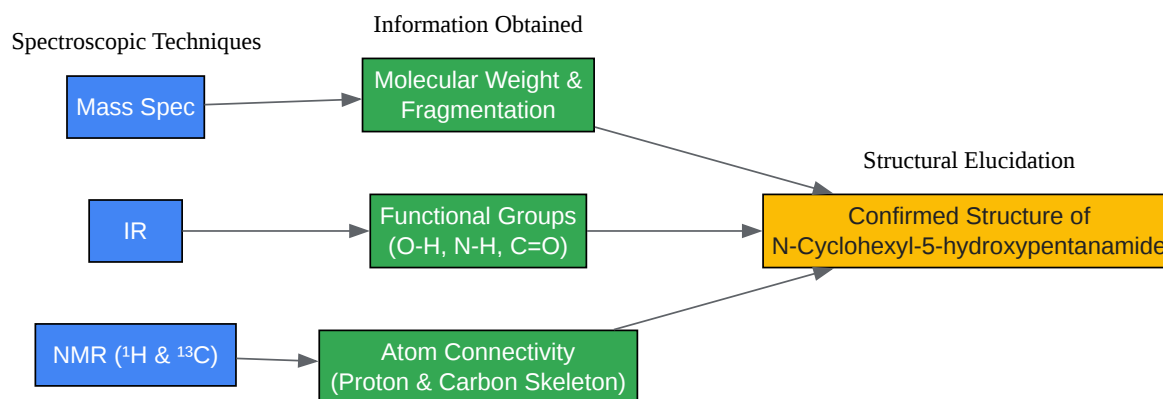
Visualizing the Structure and Data

To aid in the understanding of the spectroscopic data, the following diagrams illustrate the molecular structure and the key correlations.

Molecular Structure

Caption: Molecular structure of **N-Cyclohexyl-5-hydroxypentanamide**.

Spectroscopic Data Interpretation Workflow



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Caption: Workflow for structural elucidation using spectroscopic data.

Conclusion

The comprehensive analysis of predicted ^1H NMR, ^{13}C NMR, IR, and MS data provides a robust framework for the structural characterization of **N-Cyclohexyl-5-hydroxypentanamide**. The key spectroscopic features—the amide I and II bands in the IR, the distinct chemical shifts of the carbonyl and alcohol-bearing carbons in the ^{13}C NMR, and the characteristic proton signals in the ^1H NMR—all converge to confirm the molecular structure. This guide serves as a valuable resource for scientists working with this compound, enabling its unambiguous identification and facilitating its use in further research and development.

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